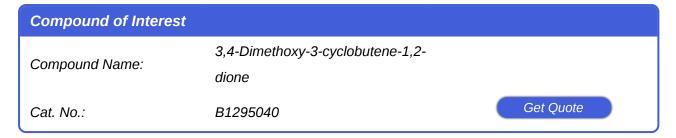


In-Depth Technical Guide to the Physicochemical Properties of Dimethyl Squarate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethyl squarate, the dimethyl ester of squaric acid, is a versatile reagent and building block in organic synthesis and medicinal chemistry. Its unique electronic and structural characteristics, stemming from the four-membered oxocarbon ring, impart distinct reactivity and properties. This technical guide provides a comprehensive overview of the core physicochemical properties of dimethyl squarate, including its structural, thermal, and spectral characteristics, as well as its solubility, stability, and reactivity profile. Detailed experimental protocols for its synthesis and analysis are provided, alongside visualizations of key chemical transformations to aid in its application in research and development.

Chemical and Physical Properties

Dimethyl squarate is a white to off-white crystalline solid at room temperature.[1] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of Dimethyl Squarate



Property	Value	Reference(s)
IUPAC Name	3,4-dimethoxycyclobut-3-ene- 1,2-dione	[2]
Synonyms	Squaric acid dimethyl ester	[1][2]
CAS Number	5222-73-1	[1][2]
Molecular Formula	C ₆ H ₆ O ₄	[1][3]
Molecular Weight	142.11 g/mol	[3]
Appearance	White to almost white powder/crystal	[1]
Melting Point	55-57 °C	[1]
Boiling Point	~219.65 °C (rough estimate)	[1]
Solubility	Very soluble in water. Soluble in DMSO and Methanol.	[1]
Storage Temperature	2-8°C	[4]

Spectral Properties

The spectral data for dimethyl squarate are crucial for its identification and characterization.

Table 2: Spectral Data of Dimethyl Squarate



Technique	Data	Reference(s)
¹ H NMR	(300 MHz, CD ₂ Cl ₂): δ 4.34 (s, 6H, OCH ₃)	[1]
¹³ C NMR	(75 MHz, CD ₃ OD): δ 189.35 (C=O), 184.35 (C=C), 60.29 (OCH ₃)	[1]
IR	Key stretches associated with C=O and C=C bonds.	
Mass Spec. (EI)	m/z 142.03 (100%), 114.03 (18%), 99.01 (16%), 86.01 (54%)	[1]

Stability and Reactivity Stability

Dimethyl squarate should be stored in a cool, dry place, as it is sensitive to heat and moisture. [4] Prolonged exposure to air can also lead to decomposition.[5] It is known to be susceptible to hydrolysis, which can be accelerated in the presence of water, especially in alcoholic solvents.

Reactivity

The reactivity of dimethyl squarate is dominated by the electrophilic nature of the fourmembered ring. It readily undergoes reactions with nucleophiles.

- Reaction with Amines: Dimethyl squarate reacts with primary and secondary amines in a
 sequential conjugate addition-elimination fashion. The initial reaction yields a monosubstituted squaramide ester, which is less reactive than the starting diester. A second,
 different amine can then be introduced to form asymmetrical bis-squaramides.[6][7] This
 controlled reactivity makes it a valuable tool for conjugation chemistry.[6][7]
- Reaction with Thiols: Thiols can also react with dimethyl squarate, although amines are generally more reactive nucleophiles towards it.[6] The reaction proceeds via a Michael-type addition of the thiol to the electron-deficient double bond of the cyclobutenedione ring.



Other Reactions: Dimethyl squarate serves as a precursor for the synthesis of a variety of compounds, including quinones, benzocyclobutenes, and chiral squaramides.[1][4][8][9] It also reacts with hydroxylamine derivatives to form 3-hydroxylamino-4-methoxy-3-cyclobutene-1,2-diones.[1][4]

Role in Drug Discovery and Development

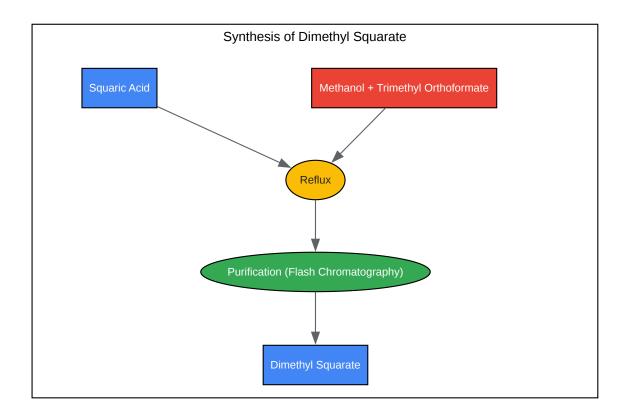
While there is no direct evidence of dimethyl squarate itself being involved in specific signaling pathways, the broader class of squaric acid derivatives has significant applications in medicinal chemistry and drug design.[10][11][12][13][14] Squaramides, readily synthesized from dimethyl squarate, can act as bioisosteres for ureas, thioureas, and guanidines, and are known to interact with various biological targets, including protein kinases and receptors.[10][13] The squaric acid moiety is also utilized as a linker in the development of radiopharmaceuticals and as a scaffold for enzyme inhibitors.[11][15]

Experimental Protocols Synthesis of Dimethyl Squarate

A common and efficient method for the synthesis of dimethyl squarate involves the reaction of squaric acid with trimethyl orthoformate in methanol.[5]

- Materials: Squaric acid, methanol, trimethyl orthoformate, methylene chloride, anhydrous ether, silica gel.
- Procedure:
 - A mixture of squaric acid, methanol, and trimethyl orthoformate is heated at reflux.
 - The solvent is partially removed by distillation, and the reaction is continued at reflux.
 - The reaction mixture is concentrated under reduced pressure.
 - The resulting solid is dissolved in methylene chloride and purified by flash chromatography on silica gel.
 - The solvent is removed from the purified fraction, and the product is recrystallized from methylene chloride/anhydrous ether to yield dimethyl squarate as a white solid.





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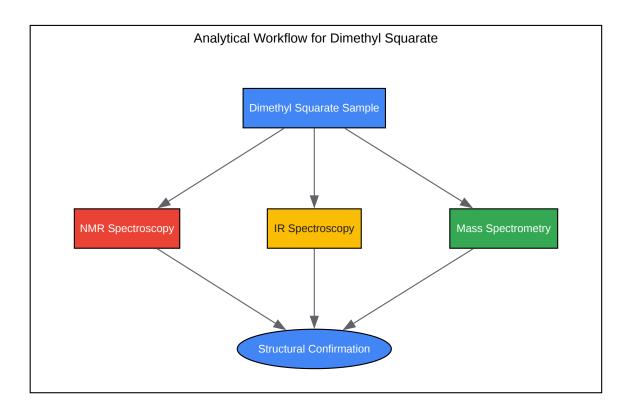
Synthesis of Dimethyl Squarate.

Analytical Protocols

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Dissolve approximately 5-10 mg of dimethyl squarate in a deuterated solvent (e.g., CDCl₃ or CD₂Cl₂). A single sharp peak is expected for the equivalent methoxy protons.
 - ¹³C NMR: Prepare a more concentrated solution (20-50 mg) in a deuterated solvent.
 Signals corresponding to the carbonyl carbons, the olefinic carbons, and the methoxy carbons should be observed.



- Infrared (IR) Spectroscopy: Acquire the spectrum of a thin film of the solid or a KBr pellet.
 Characteristic strong absorption bands for the C=O and C=C stretching vibrations are expected.
- Mass Spectrometry (MS): Introduce the sample into the mass spectrometer (e.g., via electron impact ionization). The molecular ion peak and characteristic fragmentation pattern can be observed.



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Analytical Workflow for Dimethyl Squarate.

Conclusion

Dimethyl squarate is a valuable and reactive compound with a well-defined set of physicochemical properties. Its utility in organic synthesis, particularly in the construction of squaramides and other complex molecules, makes it a key reagent for researchers in



academia and industry. A thorough understanding of its properties, stability, and reactivity, as outlined in this guide, is essential for its effective and safe application in the laboratory. Further research into the biological activities of its derivatives holds promise for the development of new therapeutic agents.

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